

Application Notes and Protocols for PRT-060318 in Light Transmission Aggregometry

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Compound of Interest

Compound Name: PRT-060318
CAS No.: 1194961-19-7
Cat. No.: B15540916

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Introduction

PRT-060318 is a potent and selective inhibitor of spleen tyrosine kinase (Syk), a critical enzyme in the signaling pathways of various immune and inflammatory cells, including platelets.^{[1][2]} With an IC₅₀ of 4 nM for purified Syk kinase, **PRT-060318** serves as a powerful research tool for investigating the role of Syk in platelet activation and aggregation.^{[1][2]} These application notes provide detailed protocols for utilizing **PRT-060318** in light transmission aggregometry (LTA) to assess its impact on platelet function.

Syk plays a crucial role in signal transduction downstream of immunoreceptor tyrosine-based activation motif (ITAM)-containing receptors, such as the glycoprotein VI (GPVI) collagen receptor and the FcγRIIA receptor.^{[1][3][4]} Activation of these receptors by their respective ligands initiates a signaling cascade heavily dependent on Syk, leading to platelet activation, aggregation, and thrombus formation.^{[1][4]} **PRT-060318** specifically targets this pathway, offering a selective method to inhibit platelet aggregation mediated by these receptors, while

not affecting aggregation induced by G-protein coupled receptor agonists like ADP or thrombin.
[1][5]

Mechanism of Action

PRT-060318 is an ATP-competitive inhibitor of Syk kinase.[1][2] By binding to the ATP-binding pocket of Syk, it prevents the phosphorylation of downstream signaling molecules. This action effectively blocks the intracellular signaling cascade that leads to platelet activation.[1] This selective inhibition of the Syk-mediated pathway makes **PRT-060318** an invaluable tool for dissecting the specific contributions of ITAM-mediated signaling in platelet function.

Quantitative Data Summary

The following tables summarize key quantitative data for **PRT-060318** in platelet aggregation studies.

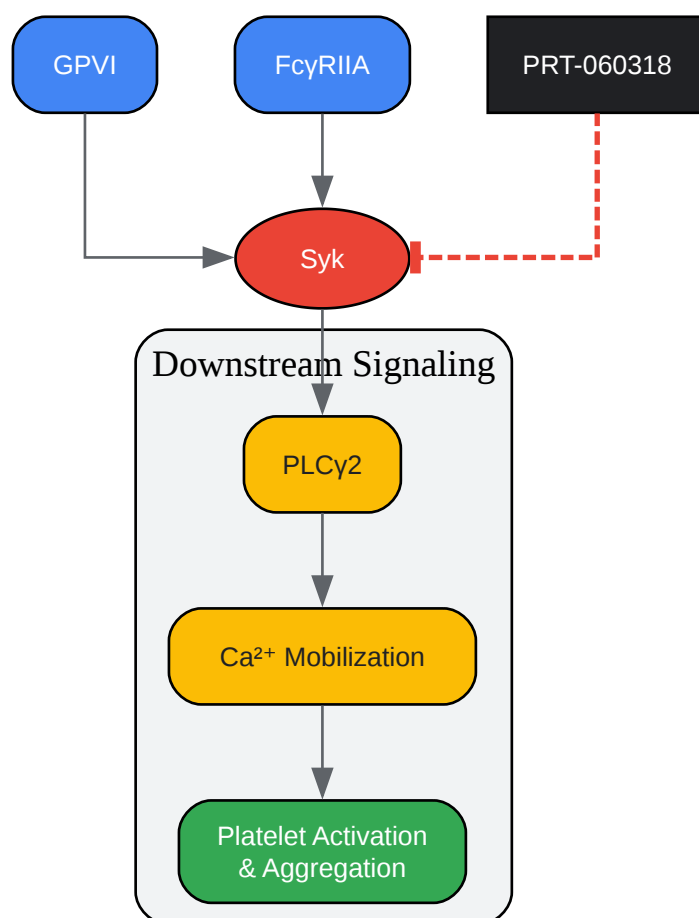
Table 1: In Vitro Activity of **PRT-060318**

Parameter	Value	Agonist(s)	Species	Reference
IC50 (Syk Kinase)	4 nM	N/A	N/A	[1][2]
IC50 (Platelet Aggregation)	0.57 ± 0.19 µM	Collagen (4 µg/mL)	Human	[6]
IC50 (Platelet Aggregation)	85 nM	Heat-aggregated IgG	Human (washed platelets)	[6]
Effective Concentration (Platelet Aggregation Inhibition)	0.3 - 50 µM	Convulxin, HIT Immune Complexes	Human	[1][3]

Table 2: In Vivo Activity of **PRT-060318**

Parameter	Value	Animal Model	Application	Reference
Oral Dose	30 mg/kg (twice daily)	Transgenic HIT Mouse	Prevention of thrombocytopenia and thrombosis	[1]
Plasma Concentration	7.1 μ M (2 hours post-dose)	C57Bl/6 Mice	Correlates with in vitro efficacy	[1][3]

Signaling Pathway and Inhibition by PRT-060318



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Caption: Syk signaling pathway in platelets and inhibition by **PRT-060318**.

Experimental Protocols

In Vitro Platelet Aggregation Assay using Light Transmission Aggregometry (LTA)

This protocol describes the use of LTA to assess the inhibitory effect of **PRT-060318** on platelet aggregation in platelet-rich plasma (PRP). LTA is considered the gold standard for evaluating platelet function.^{[7][8]}

Materials:

- **PRT-060318**
- Dimethyl sulfoxide (DMSO)
- Human whole blood collected in 3.2% sodium citrate
- Platelet agonists (e.g., convulxin, collagen-related peptide (CRP), collagen, HIT immune complexes, ADP, thrombin receptor activating peptide (TRAP-6))
- Phosphate-buffered saline (PBS)
- Light transmission aggregometer

Methodology:

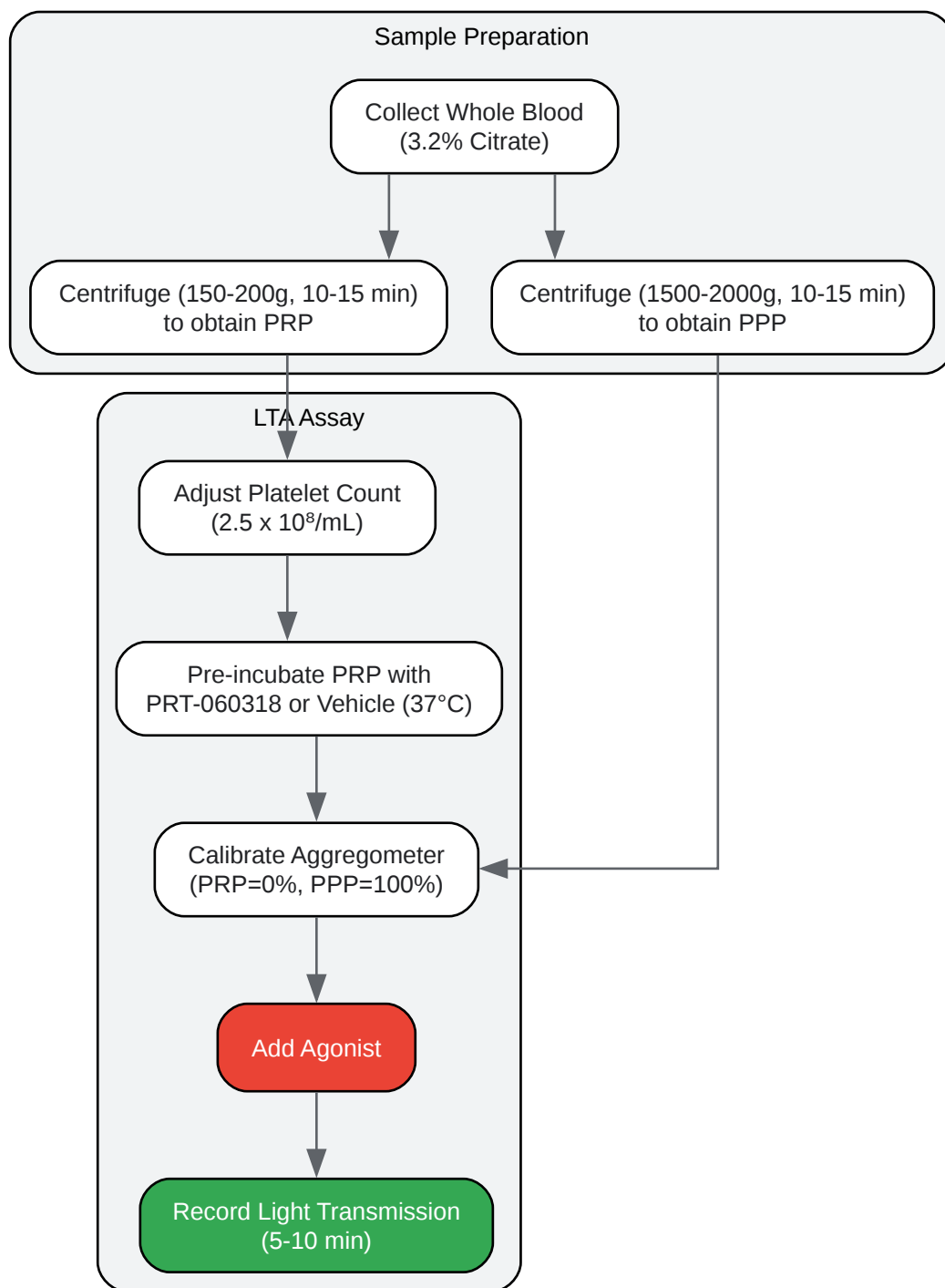
- Preparation of Platelet-Rich Plasma (PRP) and Platelet-Poor Plasma (PPP):
 - Collect venous blood into 3.2% sodium citrate tubes (9 parts blood to 1 part citrate).^[9] Samples should be processed within 4 hours of collection and kept at room temperature.^[9]
 - Centrifuge the whole blood at 150-200 x g for 10-15 minutes at room temperature to obtain PRP.^[9]
 - Carefully transfer the supernatant (PRP) to a new plastic tube.
 - Centrifuge the remaining blood at 1500-2000 x g for 10-15 minutes to obtain PPP, which will be used as a reference for 100% aggregation.^[1]

- **PRT-060318** Preparation:
 - Prepare a stock solution of **PRT-060318** in DMSO.[\[5\]](#)
 - Prepare serial dilutions of **PRT-060318** in DMSO or PBS to achieve the desired final concentrations. The final DMSO concentration in the assay should be kept below 0.5% to avoid affecting platelet function.[\[1\]](#)
- Platelet Aggregation Assay:
 - Adjust the platelet count of the PRP to approximately 2.5×10^8 platelets/mL with PPP if necessary.
 - Pre-warm the PRP samples to 37°C for at least 10-15 minutes.[\[1\]](#)[\[9\]](#)
 - Place a stir bar in the cuvette containing the PRP sample.
 - Calibrate the aggregometer with PRP (representing 0% aggregation) and PPP (representing 100% aggregation).[\[7\]](#)[\[9\]](#)
 - Add the desired concentration of **PRT-060318** or vehicle (DMSO) to the PRP and incubate for 15 minutes at 37°C.[\[2\]](#)[\[3\]](#)
 - Add the platelet agonist to the PRP and record the change in light transmission for a defined period, typically 5-10 minutes.[\[1\]](#)[\[10\]](#) The percentage of aggregation is calculated from the change in light transmission.[\[3\]](#)

Table 3: Suggested Agonist Concentrations for LTA

Agonist	Suggested Concentration Range	Receptor Pathway
Convulxin	8 - 250 ng/mL	GPVI
Collagen-Related Peptide (CRP)	0.3 - 10 µg/mL	GPVI
Collagen	4 µg/mL	GPVI
HIT Immune Complexes	Varies (prepared in-house)	FcγRIIA
ADP	5 µM	P2Y1/P2Y12
TRAP-6	3 µM	PAR1/PAR4

Experimental Workflow for In Vitro Platelet Aggregation Assay



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Caption: Workflow for in vitro platelet aggregation assay using **PRT-060318**.

Logical Relationship for In Vitro Study Design



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